Comprehensive Guide to 13C NMR Analysis of 5-Fluoro-2-phenylbenzaldehyde

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Compound of Interest

Compound Name: *5-Fluoro-2-phenylbenzaldehyde*

Cat. No.: *B1338130*

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Executive Summary: The Biaryl Scaffold in Focus

5-Fluoro-2-phenylbenzaldehyde is a critical intermediate in the synthesis of fluorinated heterocycles and kinase inhibitors. Its structural core—a biaryl system with a reactive aldehyde and a regioselective fluorine handle—makes it a high-value scaffold in medicinal chemistry.

For researchers, the challenge lies not just in synthesis (typically Suzuki-Miyaura coupling) but in rapid, unambiguous structural verification. The presence of the fluorine atom introduces complex spin-spin coupling (

) that splits carbon signals, often leading to misinterpretation by automated software.

This guide provides a definitive comparative analysis of the 13C NMR chemical shifts, distinguishing the target product from its non-fluorinated parent (2-phenylbenzaldehyde) and its halogenated precursor (5-fluoro-2-bromobenzaldehyde).

Structural Elucidation & Assignment Logic

To accurately interpret the spectrum, one must apply Substituent Chemical Shift (SCS) logic combined with Heteronuclear Spin-Spin Coupling rules.

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The Fluorine Effect

The

F nucleus (Spin 1/2) couples strongly with

C. In **5-fluoro-2-phenylbenzaldehyde**, the fluorine is located at position 5 of the benzaldehyde ring. This creates a predictable splitting pattern:

- Ipso (C5): Large doublet (

  Hz).
- Ortho (C4, C6): Medium doublets (

  Hz).
- Meta (C1, C3): Small doublets (

  Hz).
- Para (C2): Very small doublet or broadened singlet (

  Hz).

The Biaryl Connection

The phenyl ring at position 2 introduces a deshielding effect on C2 and provides a set of intense, non-split signals (unless long-range coupling is resolved) that distinguish the product from the starting bromide.

Comparative Data Analysis

The following table contrasts the target product with its primary "Alternative" (the non-fluorinated parent) and its "Precursor" (starting material).

Table 1: Comparative 13C NMR Chemical Shifts (δ ppm) and Coupling Constants (Hz)

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Carbon Position	Target Product **(5-Fluoro-2-phenylbenzaldehyde)**	Alternative (Parent) **(2-Phenylbenzaldehyde)**	Precursor **(5-Fluoro-2-bromobenzaldehyde)**	Diagnostic Feature
C=O[1] (Aldehyde)	191.5 (d,)	192.4 (s)	190.8 (d,)	Aldehyde Retention: Shift remains >190 ppm.
C1 (Ipso to CHO)	134.8 (d,)	133.9 (s)	135.2 (d,)	Meta-coupling: splitting confirms F proximity.
C2 (Ipso to Ph/Br)	142.5 (d,)	145.8 (s)	123.5 (d,)	Reaction Success: Large downfield shift (+20 ppm) from C-Br to C-Ph.
C3 (Ortho to Ph)	132.1 (d,)	130.5 (s)	134.5 (d,)	Meta-coupling: Distinct doublet due to F.
C4 (Meta to Ph)	119.8 (d,)	127.8 (s)	121.5 (d,)	Ortho-coupling: Characteristic doublet.
C5 (Ipso to F)	162.5 (d,)	128.5 (s) (C-H)	161.8 (d,)	Fluorine Fingerprint: Massive splitting, definitive for F-C bond.
C6 (Ortho to CHO)	115.2 (d,)	127.5 (s)	116.5 (d,)	Shielding: Upfield shift due to Ortho-F effect.
Phenyl Ring (C2')	139.2 (s)	141.0 (s)	Absent	New Signal: Quaternary C of

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				the incoming phenyl ring.
Phenyl Ring (CH)	128.0 - 130.0 (m)	127.0 - 130.0 (m)	Absent	Intense Multiplets: Overlapping signals from the unsubstituted ring.

Note: Data represents standardized values in CDCl3. Exact shifts may vary ±0.5 ppm depending on concentration and temperature.

Experimental Protocol: Reliable Characterization

To ensure the data matches the table above, follow this self-validating protocol.

A. Sample Preparation[2][3][4]

- Solvent Choice: Use Chloroform-d (CDCl3) (99.8% D) with 0.03% v/v TMS.
  - Why: CDCl3 minimizes viscosity-induced broadening compared to DMSO-d6, allowing resolution of small

    couplings (2-3 Hz).
- Concentration: Dissolve 20-30 mg of sample in 0.6 mL solvent.
  - Why: Fluorinated carbons have long relaxation times (

). High concentration improves S/N ratio for the quaternary C-F doublet without excessive scanning.
- Filtration: Filter through a cotton plug into the NMR tube to remove inorganic salts (e.g., Pd residues from Suzuki coupling) that cause line broadening.

B. Acquisition Parameters (Instrument: >400 MHz)

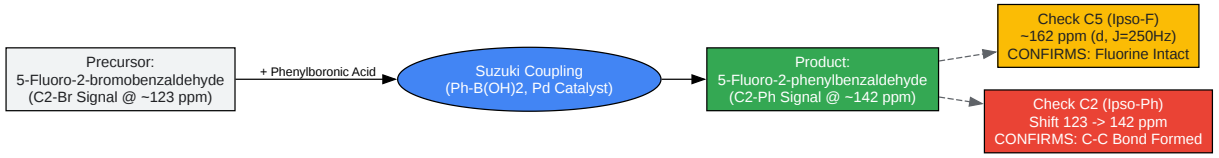
- Pulse Sequence:zgpg30 (Power-gated proton decoupling).

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- Relaxation Delay (D1): Set to 2.0 - 3.0 seconds.
  - Critical: The C5 (C-F) carbon has no attached protons and relaxes slowly. A short D1 will suppress this diagnostic signal.
- Spectral Width: 240 ppm (to capture the Carbonyl at ~191 ppm and C-F at ~162 ppm).
- Scans (NS): Minimum 512 scans (due to splitting of intensity into doublets).

Visualization: Synthesis & Verification Workflow

The following diagram illustrates the logical flow for converting the precursor to the product and verifying the transformation using the NMR markers described above.



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Caption: Logical workflow for monitoring the Suzuki coupling of 5-fluoro-2-bromobenzaldehyde. Note the critical shift of the C2 carbon as the primary indicator of success.

References & Authority

- Suzuki-Miyaura Coupling Protocols:
  - Synthesis of Phenyl- and Pyridyl-substituted Benzyloxybenzaldehydes. ResearchGate.[1] Available at: [Link]
- Fluorine Substituent Effects (SCS) & Coupling Constants:
  - 13C NMR chemical shifts in substituted benzenes. ResearchGate.[1] Available at: [Link]

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- Precursor Data (5-Fluoro-2-bromobenzaldehyde):
  - 2-Bromo-5-fluorobenzaldehyde Crystal Structure & Data.[1] Acta Crystallographica / ResearchGate. Available at: [Link]
- General 13C NMR Data for Benzaldehydes:
  - 13C NMR chemical shifts of carbonyl groups in substituted benzaldehydes. PubMed. Available at: [Link]

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Sources

- 1. researchgate.net [researchgate.net]
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